

solubility challenges with Calcium alpha-ketoglutarate

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Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

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Ca-AKG Solubility and Formulation Guide

The table below summarizes the core solubility challenge and a primary formulation strategy identified in the literature.

Aspect	Key Information
General Solubility Challenge	Ca-AKG is highly soluble in water . [1]
Key Formulation Problem	Conventional immediate-release formulations cause rapid spikes in blood concentration, fast excretion, and require frequent dosing. [2]
Primary Solution	Use of a controlled-release matrix (e.g., Hydroxypropylmethylcellulose/HPMC) to modulate dissolution rate and improve bioavailability. [2]

Formulation Compositions and Experimental Context

For researchers developing their own formulations, the patent details several specific compositions. The data below can serve as a reference point for creating and testing your own experimental batches.

Table 1: Example Sustained-Release Ca-AKG Formulation Compositions [2]

Component	Function	Example Composition (Total Weight %)
Calcium Alpha-Ketoglutarate	Active Ingredient	30% to 65%
Hydroxypropylmethylcellulose (HPMC)	Controlled-Release Matrix	Varies (see HPMC types below)
Isomalt	Excipient / Bulking Agent	Part of blend
Vegetable Wax (Carnauba/Rice Bran)	Release Modifier	Part of blend
Stearic Acid & Magnesium Stearate	Lubricants	Part of blend
Silica	Glidant	Part of blend

Table 2: Hydroxypropylmethylcellulose (HPMC) Matrix Options [2]

HPMC Type (by Molecular Weight)	Function in Formulation
~68,000-95,000	Controlled-release matrix.
~115,000-150,000	Controlled-release matrix.
A blend of the above	To fine-tune the release profile.

FAQs and Troubleshooting

Q1: Why is my Ca-AKG formulation releasing too quickly and causing high peak concentrations? This is a known limitation of immediate-release formulations. The solution is to incorporate a **controlled-release matrix** like HPMC into your composition. This matrix creates a gel barrier that slows down the interaction between water and the active ingredient, resulting in a more sustained and stable release profile. [2]

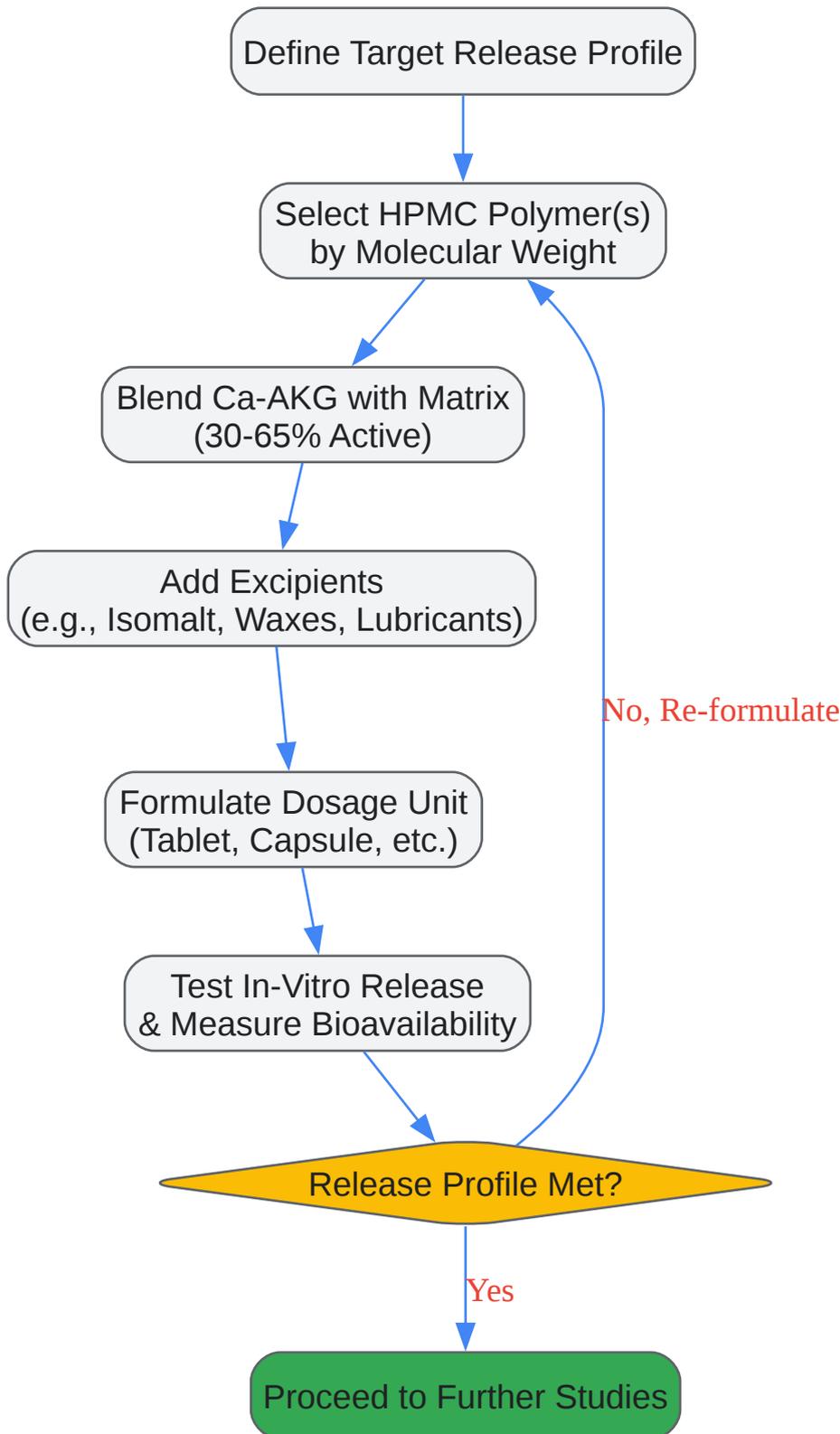
Q2: What are the practical benefits of creating a sustained-release form of Ca-AKG? Developing a sustained-release formulation offers two major advantages for experimental and potential therapeutic applications:

- **Reduced Dosing Frequency:** It can maintain effective blood concentrations for longer periods. [2]
- **Potential for Lower Dosing:** By improving the overall bioavailability, these formulations may achieve similar biological outcomes with a lower total dose of Ca-AKG. [2]

Q3: Besides tableting, are there other methods to control Ca-AKG release? Yes, the concept of using **release-modifying agents** is broad. While HPMC in a solid matrix is one approach, you can explore other pharmaceutically accepted polymers or techniques that control, delay, or sustain the dissolution rate of Ca-AKG in your specific experimental setup. [2]

Experimental Workflow for Formulation Development

The following diagram outlines a logical workflow for developing a sustained-release Ca-AKG formulation based on the information presented.



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References

1. α -Ketoglutaric acid as a promising platform chemical for ... [pubs.rsc.org]
2. Sustained-release compositions of alpha-ketoglutarate [patents.google.com]

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